

Essential Safety and Logistical Information for Handling PNU-100766-d8

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Compound of Interest

Compound Name: PNU-100766-d8

Cat. No.: B196449

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **PNU-100766-d8**, a deuterated form of the oxazolidinone antibiotic Linezolid. Adherence to these protocols is critical for personal safety and maintaining a secure research environment.

Hazard Identification and Classification

PNU-100766-d8 is the deuterated analogue of Linezolid. While specific toxicity data for the deuterated form is not readily available, the safety profile of the parent compound, Linezolid, serves as the primary reference. Linezolid is classified as a hazardous substance.

Primary Hazards:

- Specific Target Organ Toxicity (Repeated Exposure): Causes damage to organs through prolonged or repeated exposure.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Acute Toxicity: May be harmful if swallowed, in contact with skin, or if inhaled.[\[4\]](#)

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **PNU-100766-d8** to minimize exposure and ensure personal safety.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

PPE Category	Item	Specification
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Double gloving is required for compounding and disposal. [5] [7]
Eye/Face Protection	Safety glasses or goggles	Must be worn with side shields to prevent eye contact. [5] [9]
Respiratory Protection	N95 or higher-rated respirator	Required to prevent the inhalation of dust or aerosols. [5]
Body Protection	Laboratory coat or disposable gown	A low-permeability fabric gown with a solid front, long sleeves, and tight-fitting cuffs is required. [5] [7]
Foot Protection	Closed-toe shoes	Standard laboratory practice for foot protection. [5]

Experimental Protocols: Safe Handling and Storage

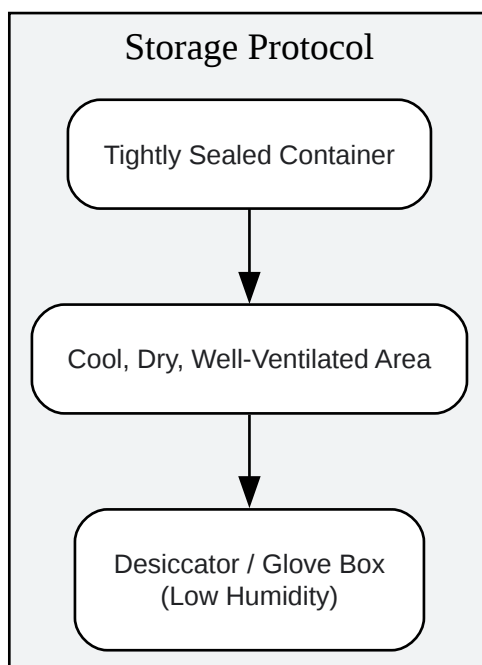
Handling in an Inert Atmosphere: To prevent hydrogen-deuterium (H-D) exchange, which can compromise the isotopic purity of **PNU-100766-d8**, it is crucial to handle the compound under a dry, inert atmosphere (e.g., nitrogen or argon).[\[10\]](#) This minimizes exposure to atmospheric moisture. Use of aprotic deuterated solvents is recommended when preparing solutions.[\[10\]](#)

Weighing and Aliquoting:

- Perform all weighing and aliquoting in a chemical fume hood or a glove box to control exposure.
- Use appropriate engineering controls such as ventilation to keep airborne contamination levels low.[\[6\]](#)
- Minimize the generation of dust.[\[6\]](#)

- Wash hands thoroughly after handling.[1][6]

Storage: Store **PNU-100766-d8** in a tightly sealed container in a cool, dry, and well-ventilated place.[9] As deuterated compounds can be hygroscopic, storage in a desiccator or a glove box with a controlled low-humidity atmosphere is recommended to maintain sample integrity.[10]



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Caption: Storage protocol for **PNU-100766-d8**.

Operational and Disposal Plans

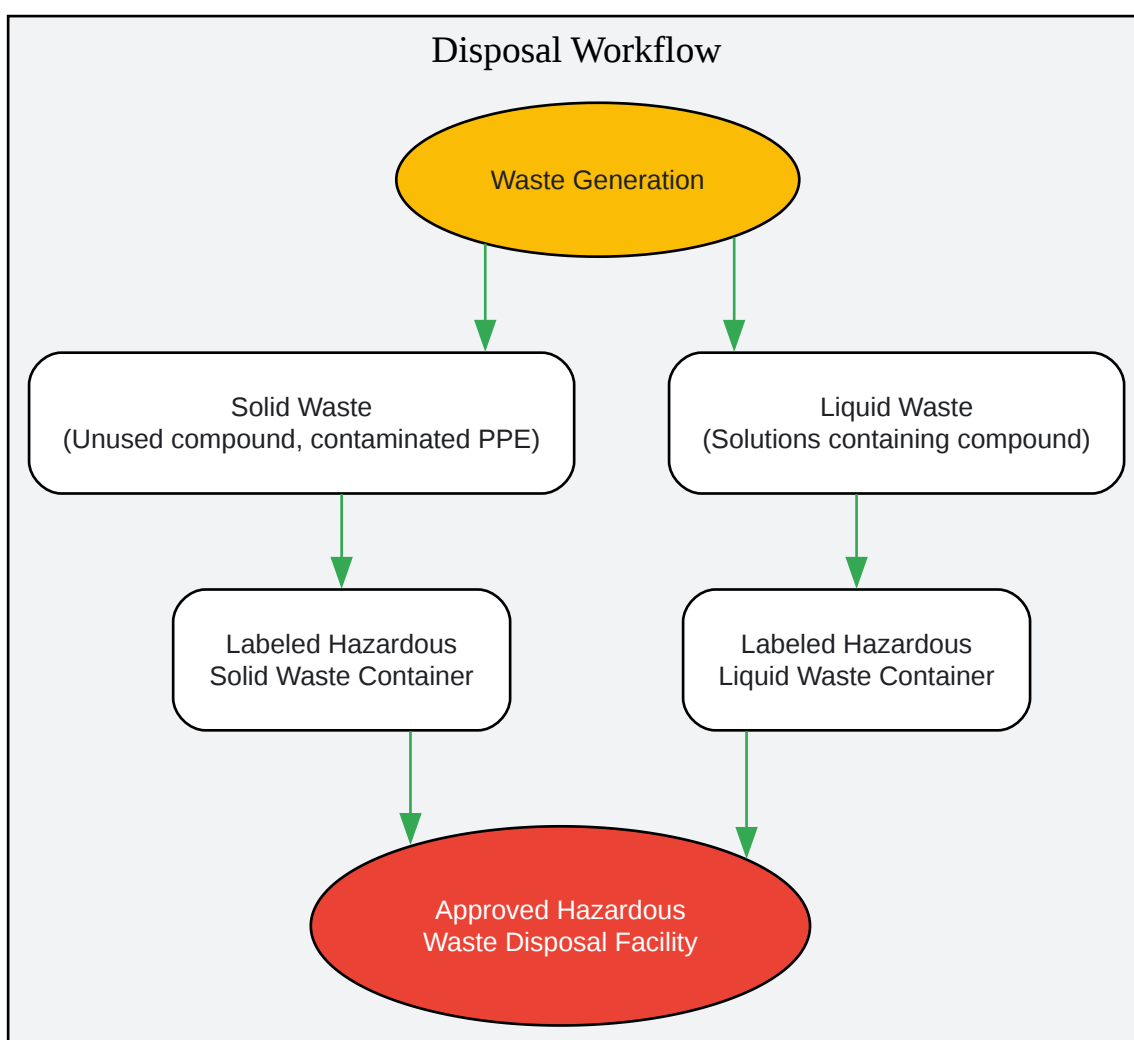
Proper disposal of **PNU-100766-d8** and associated contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Collect unused solid **PNU-100766-d8** and contaminated disposable items (e.g., weigh boats, pipette tips, gloves, gowns) in a designated and clearly labeled hazardous waste container.[5]

- Liquid Waste: Collect any solutions containing **PNU-100766-d8** in a separate, labeled hazardous waste container. Do not mix with other solvent wastes unless compatibility has been confirmed.[5]

Disposal Procedure: All waste containing **PNU-100766-d8** must be disposed of as hazardous waste through an approved waste disposal facility.[5] It is imperative to follow all local, state, and federal regulations for hazardous waste disposal.[5] Waste containers should be securely sealed and stored in a well-ventilated area until collection.



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Caption: Disposal workflow for **PNU-100766-d8** waste.

First-Aid Measures

In the event of exposure, follow these first-aid procedures and seek immediate medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air and keep them at rest. Seek immediate medical attention.[6]
Skin Contact	Remove contaminated clothing and wash the affected area with large amounts of water and soap. Seek medical attention.[6]
Eye Contact	Flush with water for at least 15 minutes while holding the eyelids open. Seek immediate medical attention.[6]
Ingestion	Do not induce vomiting. Wash out the mouth with water and seek immediate medical attention.[6]

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References

- 1. chemos.de [chemos.de]
- 2. carlroth.com [carlroth.com]
- 3. fishersci.com [fishersci.com]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
- 5. benchchem.com [benchchem.com]
- 6. camberpharma.com [camberpharma.com]

- 7. eTool : Hospitals - Pharmacy - Personal Protective Equipment (PPE) | Occupational Safety and Health Administration [osha.gov]
- 8. Personal protective equipment in your pharmacy - Alberta College of Pharmacy [abpharmacy.ca]
- 9. cleanchemlab.com [cleanchemlab.com]
- 10. benchchem.com [benchchem.com]
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